

Application Notes and Protocols for BAZ2-ICR

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Compound of Interest

Compound Name: BAZ2-ICR

Cat. No.: B605963

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, preparation, and experimental use of **BAZ2-ICR**, a potent and selective chemical probe for the bromodomains of BAZ2A and BAZ2B.

Introduction to BAZ2-ICR

BAZ2-ICR is a cell-active and orally bioavailable small molecule inhibitor targeting the bromodomains of BAZ2A and BAZ2B.[1] It exhibits high selectivity, making it a valuable tool for studying the biological functions of these proteins in chromatin remodeling and gene regulation.[2][3] BAZ2A is a key component of the Nucleolar Remodeling Complex (NoRC), which is involved in the silencing of ribosomal RNA genes.[4][5][6] BAZ2B is a subunit of the ISWI chromatin remodeling complexes, such as BRF-1 and BRF-5, which regulate nucleosome spacing and DNA accessibility.[7][8][9][10]

Physicochemical and Solubility Data

BAZ2-ICR is a white to off-white solid powder. It demonstrates favorable physicochemical properties for both in vitro and in vivo applications, including high aqueous solubility and cell permeability.[2]

Table 1: Quantitative Solubility and Physicochemical Data for **BAZ2-ICR**

Property	Value	Solvent/Conditions	Reference
Molecular Weight	357.41 g/mol	-	[2]
Solubility in DMSO	Up to 100 mM (35.74 mg/mL)	Dimethyl sulfoxide	[2][3]
Solubility in Ethanol	Up to 100 mM (35.74 mg/mL)	Ethanol	[3]
Aqueous Solubility	25 mM	D ₂ O	[2]
LogD	1.05	-	[2]
In Vivo Bioavailability	70% (mouse)	Oral and intravenous gavage	[2]

Preparation of BAZ2-ICR Solutions

Proper preparation of **BAZ2-ICR** solutions is critical for experimental success. The following protocols provide guidance for preparing stock solutions and working solutions for various applications.

Preparation of Stock Solutions

Materials:

- **BAZ2-ICR** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile microcentrifuge tubes or vials

Protocol:

- Equilibrate the **BAZ2-ICR** powder to room temperature before opening the vial to prevent moisture condensation.
- To prepare a 10 mM stock solution, add the appropriate volume of DMSO or ethanol to the vial of **BAZ2-ICR**. For example, to a 1 mg vial of **BAZ2-ICR** (MW: 357.41), add 279.79 μ L of

solvent.

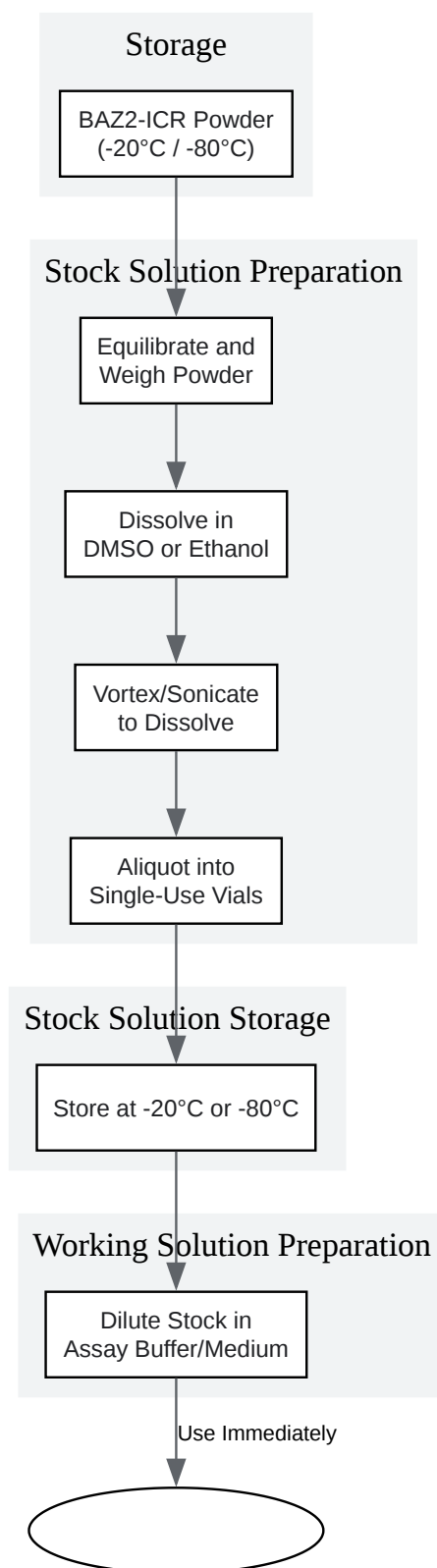
- Vortex the solution thoroughly to ensure the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).

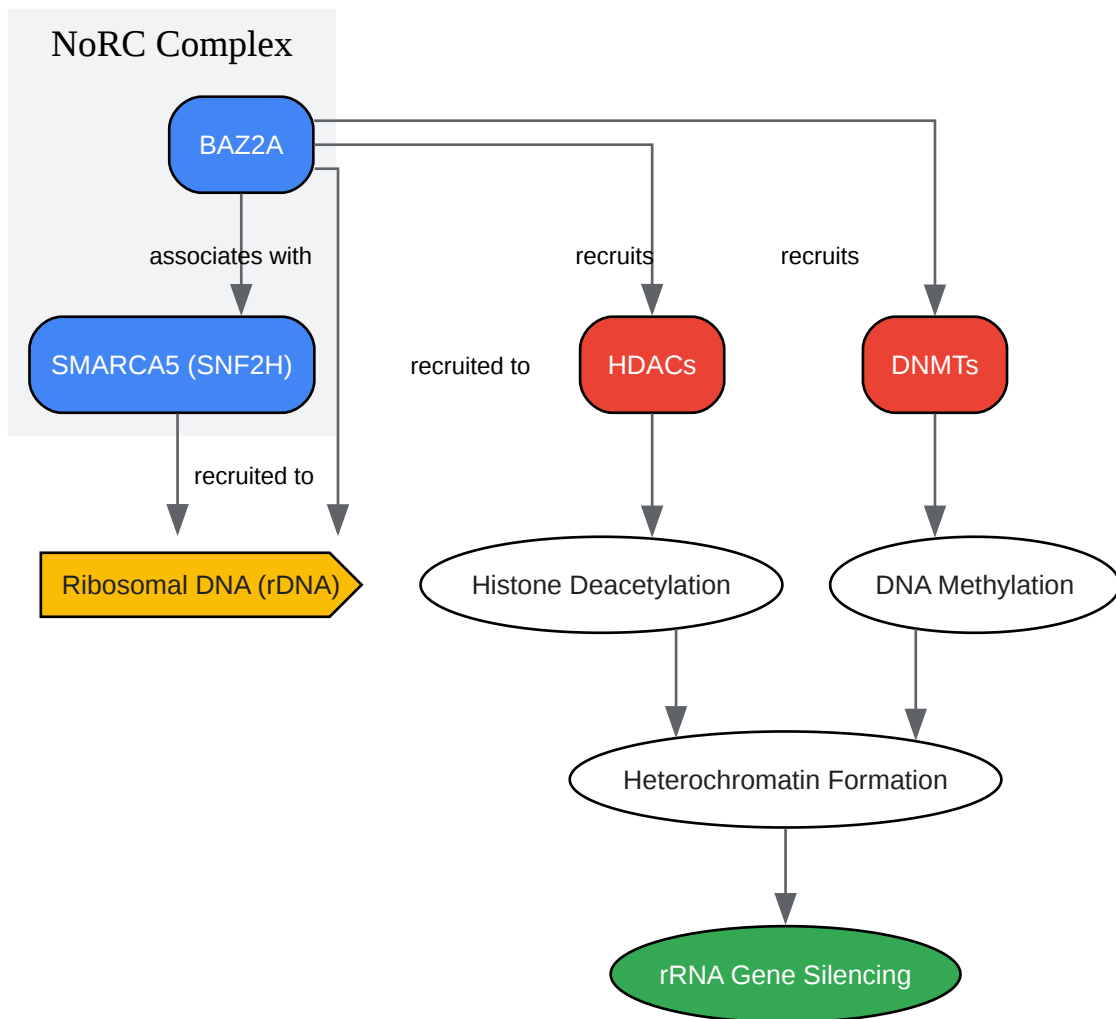
Preparation of Aqueous Working Solutions

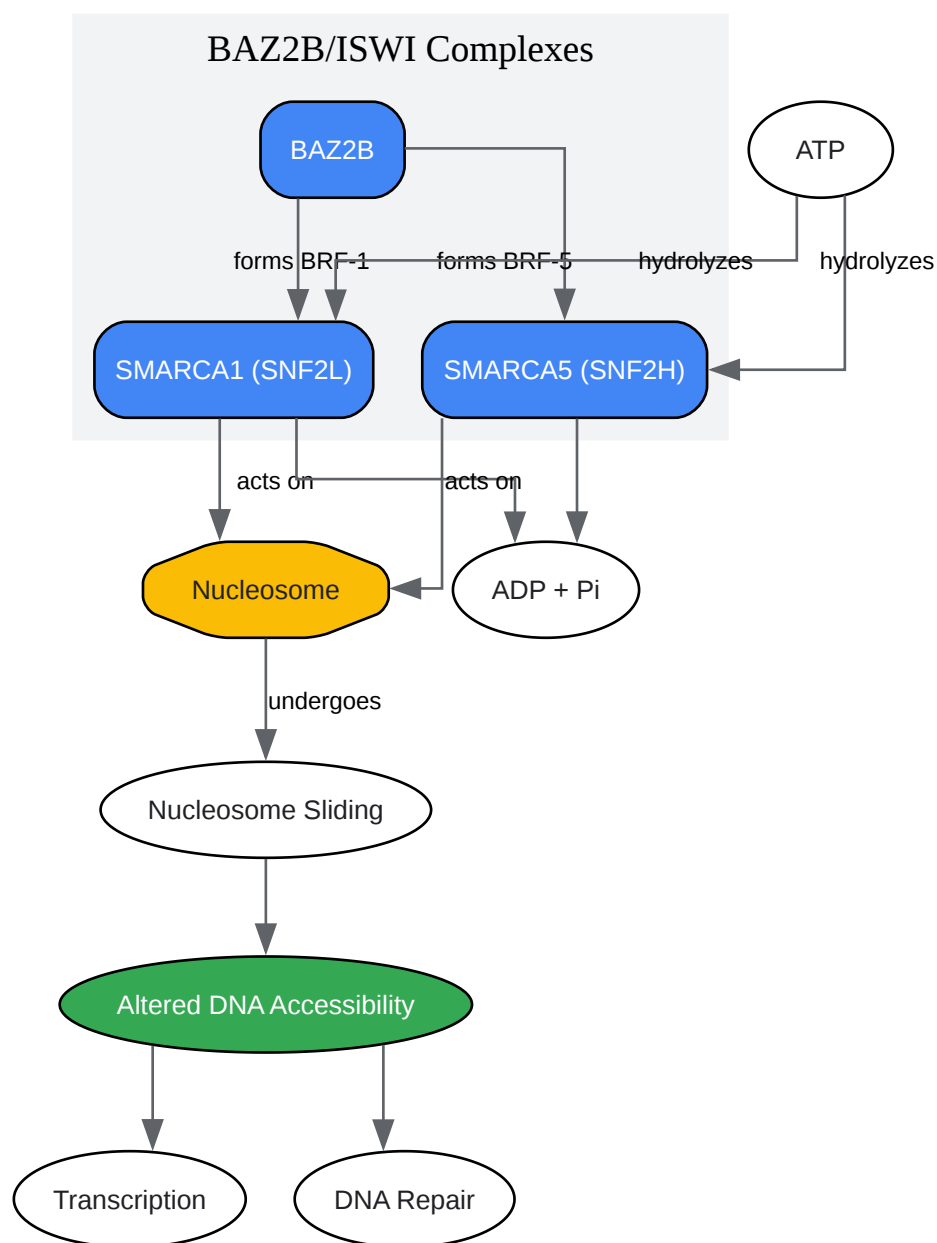
For cell-based assays, it is recommended to dilute the DMSO stock solution in the appropriate cell culture medium to the final desired concentration immediately before use. Ensure the final DMSO concentration in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity.

Experimental Workflow for BAZ2-ICR Preparation

The following diagram illustrates a typical workflow for preparing **BAZ2-ICR** for experimental use.







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